

Crystal structure of 3-Ethoxy-2-hydroxy-6-nitrobenzaldehyde

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Compound of Interest

Compound Name: 3-Ethoxy-2-hydroxy-6-nitrobenzaldehyde

Cat. No.: B144650

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An in-depth analysis of the crystallographic and synthetic aspects of nitro-substituted ethoxy-hydroxybenzaldehydes is crucial for researchers in medicinal chemistry and materials science. While the crystal structure for **3-Ethoxy-2-hydroxy-6-nitrobenzaldehyde** is not publicly available, this technical guide provides a comprehensive overview of the synthesis and structural features of a closely related isomer, 3-Ethoxy-4-hydroxy-5-nitrobenzaldehyde, and its structural analog, 4-hydroxy-3-methoxy-5-nitrobenzaldehyde, for which crystallographic data has been reported.

Physicochemical Properties

A summary of the key physicochemical properties for relevant compounds is presented below.

Property	3-Ethoxy-4-hydroxy-5-nitrobenzaldehyde	2-Hydroxy-3-methoxy-6-nitrobenzaldehyde	3-Ethoxy-2-hydroxybenzaldehyde
Molecular Formula	C ₉ H ₉ NO ₅ [1]	C ₈ H ₇ NO ₅ [2]	C ₉ H ₁₀ O ₃ [3][4][5][6]
Molecular Weight	211.17 g/mol [1]	197.14 g/mol [2]	166.17 g/mol [3][5][6]
CAS Number	178686-24-3[1][7]	2426-86-0[2]	492-88-6[3][5][6]
Appearance	Solid	-	Solid[4]
InChI Key	MDWLN BVKBMKTKN -UHFFFAOYSA-N[1] [7]	LPUYRRFGCOZEEK- UHFFFAOYSA-N[2]	OFQBYHLLIJGMNP- UHFFFAOYSA-N[3][5] [6]

Synthesis of 3-Ethoxy-4-hydroxy-5-nitrobenzaldehyde

The synthesis of 3-Ethoxy-4-hydroxy-5-nitrobenzaldehyde can be achieved through the nitration of 3-ethoxy-4-hydroxybenzaldehyde.

Experimental Protocol: Nitration of 3-Ethoxy-4-hydroxybenzaldehyde

This protocol is adapted from a patented method for the synthesis of a related compound.

Materials:

- 3-ethoxy-4-hydroxybenzaldehyde (83.0 g)
- Fuming nitric acid (22.0 ml)
- Dichloromethane (400 ml)
- Water
- Ice

Procedure:

- Dissolve 83.0 g of 3-ethoxy-4-hydroxybenzaldehyde in 400 ml of dichloromethane in a reaction vessel equipped with a stirrer and a cooling bath.
- Cool the solution to a temperature between 5-10 °C.
- Slowly add 22.0 ml of fuming nitric acid to the stirred solution at a rate of approximately 1.5 ml/min, maintaining the temperature between 5-10 °C.
- After the addition is complete, continue stirring the mixture for 30 minutes at 3 °C.
- Filter the resulting solid product.
- Wash the product with dichloromethane and then with water.
- Dry the product in vacuo at 50 °C.
- The expected yield of 3-ethoxy-4-hydroxy-5-nitrobenzaldehyde is approximately 77.8 g (73.7%).^[8]

Crystallographic Data of 4-hydroxy-3-methoxy-5-nitrobenzaldehyde

While the crystal structure of 3-Ethoxy-4-hydroxy-5-nitrobenzaldehyde is not available, the crystallographic data for its close analog, 4-hydroxy-3-methoxy-5-nitrobenzaldehyde, provides valuable insights into the expected solid-state conformation. The molecule is reported to be essentially planar, featuring a strong intramolecular hydrogen bond between the phenolic hydroxyl group and an oxygen atom of the adjacent nitro group, forming a stable six-membered ring.^[7]

Crystallographic Parameter	Value
Chemical Formula	C ₈ H ₇ NO ₅
Crystal System	Monoclinic
Space Group	P2 ₁ /n
a (Å)	7.3916 (2)
b (Å)	7.0422 (3)
c (Å)	15.2612 (5)
β (°)	94.629 (1)
Volume (Å ³)	790.93 (5)
(Data for the methoxy analog)[7]	

Visualizations

Synthesis Workflow

Synthesis of 3-Ethoxy-4-hydroxy-5-nitrobenzaldehyde

3-Ethoxy-4-hydroxybenzaldehyde in Dichloromethane

Cooling to 5-10 °C

Slow addition of Fuming Nitric Acid

Stirring at 3 °C for 30 min

Filtration

Washing with Dichloromethane and Water

Drying in vacuo at 50 °C

3-Ethoxy-4-hydroxy-5-nitrobenzaldehyde

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Caption: Synthesis workflow for 3-Ethoxy-4-hydroxy-5-nitrobenzaldehyde.

Structural Relationships of Related Benzaldehydes

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References

- 1. 3-Ethoxy-4-hydroxy-5-nitrobenzaldehyde | C₉H₉NO₅ | CID 584878 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 2-Hydroxy-3-methoxy-6-nitrobenzaldehyde | C₈H₇NO₅ | CID 262242 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Benzaldehyde, 3-ethoxy-2-hydroxy- [webbook.nist.gov]
- 4. cymitquimica.com [cymitquimica.com]
- 5. Benzaldehyde, 3-ethoxy-2-hydroxy- [webbook.nist.gov]
- 6. Benzaldehyde, 3-ethoxy-2-hydroxy- [webbook.nist.gov]
- 7. 3-Ethoxy-4-hydroxy-5-nitrobenzaldehyde | 178686-24-3 | Benchchem [benchchem.com]
- 8. RU2130449C1 - Method of synthesis of 3,4-dihydroxy-5-nitrobenzaldehyde - Google Patents [patents.google.com]
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